

Application Notes and Protocols for Z-YVAD-pNA Assay

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Compound of Interest

Compound Name: Z-YVAD-pNA

Cat. No.: B12369894

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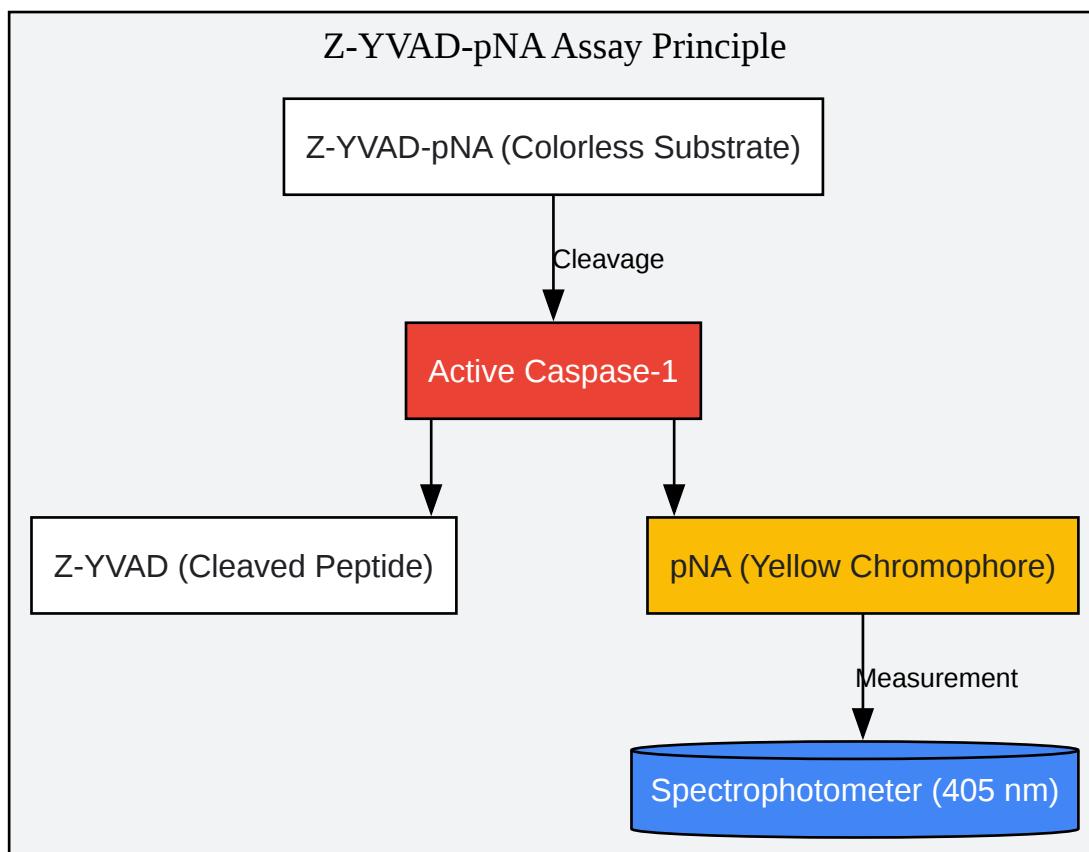
These application notes provide a detailed guide for utilizing the **Z-YVAD-pNA** colorimetric assay to measure the activity of caspase-1, a key enzyme in inflammatory signaling pathways.

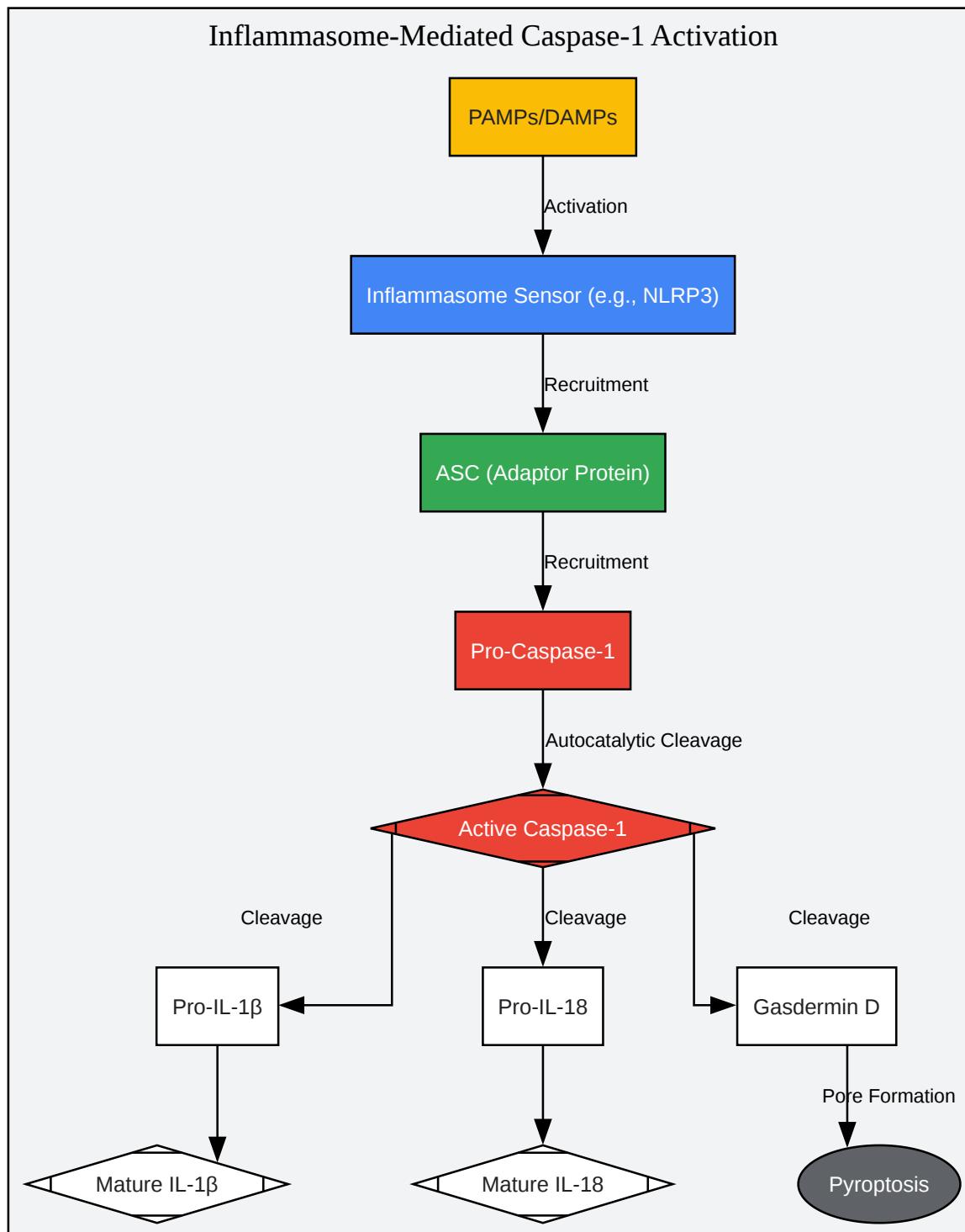
Introduction

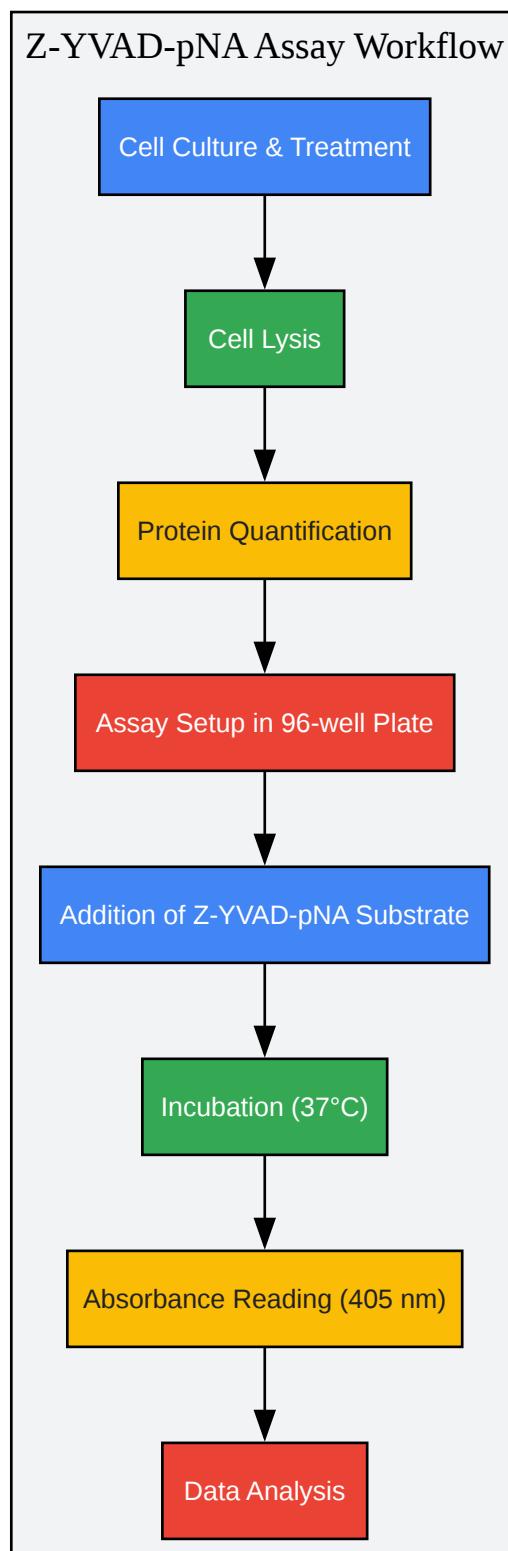
Caspase-1, also known as Interleukin-1 β Converting Enzyme (ICE), is a cysteine protease that plays a crucial role in the innate immune response. Its activation is a hallmark of the assembly of multiprotein complexes called inflammasomes. Once activated, caspase-1 cleaves the precursor forms of pro-inflammatory cytokines, interleukin-1 β (IL-1 β) and interleukin-18 (IL-18), into their mature and active forms.^{[1][2]} The **Z-YVAD-pNA** assay is a widely used method to quantify caspase-1 activity. This assay utilizes a synthetic tetrapeptide substrate, Z-Tyr-Val-Ala-Asp (Z-YVAD), which mimics the caspase-1 cleavage site in its natural substrates. The Z-YVAD peptide is conjugated to a chromophore, p-nitroaniline (pNA). When caspase-1 cleaves the substrate at the aspartate residue, the colorless pNA is released and produces a yellow color that can be quantified by measuring its absorbance at 405 nm. The amount of pNA released is directly proportional to the caspase-1 activity in the sample.

Principle of the Z-YVAD-pNA Assay

The **Z-YVAD-pNA** assay is based on the enzymatic cleavage of the synthetic substrate by active caspase-1.







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References

- 1. Inflammasome - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
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